

Penconazole Foliar Spray in Viticulture: Application Notes and Protocols

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Compound of Interest

Compound Name: Penconazole

Cat. No.: B033189

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Introduction

Penconazole is a systemic triazole fungicide widely employed in viticulture for the effective management of fungal diseases, most notably powdery mildew (*Uncinula necator*). As a sterol demethylation inhibitor (DMI), **penconazole** disrupts the biosynthesis of ergosterol, a critical component of fungal cell membranes, thereby inhibiting fungal growth and proliferation. Its systemic nature allows for absorption by the leaves and acropetal translocation within the plant, providing both protective and curative action. This document provides detailed application notes and experimental protocols for the use of **penconazole** foliar sprays in a research and development context, with a focus on viticulture.

Data Presentation

The following tables summarize quantitative data related to the application and residual activity of **penconazole** in viticultural settings.

Table 1: **Penconazole** Application Parameters for Powdery Mildew Control

Parameter	Recommended Value/Range	Formulation Example	Reference/Notes
Application Rate	0.125 - 1 ml/L	10% Emulsifiable Concentrate (EC)	Rate can be adjusted based on disease pressure and grapevine phenological stage.
Spray Interval	7 - 21 days	-	Shorter intervals are recommended during periods of high disease pressure and rapid vine growth.
Application Timing	Pre-bloom, at bloom, and at berry formation	-	Early season applications are critical to prevent the establishment of powdery mildew.
Adjuvants	Surfactants, Stickers, Buffers	Non-ionic surfactants, organosilicone adjuvants	Adjuvants enhance spray coverage, adhesion, and penetration.

Table 2: Residue and Dissipation of **Penconazole** in Grapes

Time After Application	Average Residue (mg/kg)	Dissipation (%)	Half-Life (T1/2)	Pre-Harvest Interval (PHI)
0 days (Initial Deposit)	1.04	0	1.56 days	14 days
1 day	0.89	14.42		
2 days	0.59	43.27		
3 days	0.53	49.04		
7 days	0.35	66.35		
10 days	0.28	73.08		
14 days	<0.02	>98		

Data synthesized from studies analyzing **penconazole** residues in grape berries following foliar application.

Experimental Protocols

Protocol for Evaluating the Efficacy of Penconazole Against Grape Powdery Mildew

This protocol outlines a field trial to assess the efficacy of different **penconazole** application regimes.

1.1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: Minimum of 4 replicates per treatment.
- Experimental Unit: A plot consisting of a specified number of grapevines (e.g., 5-10 vines).
- Treatments:

- Untreated Control.
- **Penconazole** at various concentrations (e.g., 0.25, 0.5, 1.0 ml/L of a 10% EC formulation).
- **Penconazole** in combination with different adjuvants.
- A standard commercial fungicide for comparison.

1.2. Materials and Equipment:

- **Penconazole** formulation (e.g., 10% EC).
- Selected adjuvants (e.g., non-ionic surfactant, sticker).
- Calibrated research sprayer (e.g., backpack or tractor-mounted) equipped with appropriate nozzles (e.g., hollow cone or flat fan).
- Personal Protective Equipment (PPE).
- Disease assessment tools (e.g., rating scales, handheld imaging devices).

1.3. Application Procedure:

- **Timing:** Initiate the first spray at a key phenological stage, such as when new shoots are 10-15 cm long, and continue at 14-day intervals.
- **Solution Preparation:** Prepare the spray solution immediately before application. Add the required amount of **penconazole** and any adjuvants to a known volume of water and mix thoroughly.
- **Sprayer Calibration:** Calibrate the sprayer to deliver a consistent volume of spray per unit area (e.g., 500-1000 L/ha), ensuring thorough coverage of the canopy to the point of runoff.
- **Application:** Apply the treatments to the designated plots, ensuring uniform coverage of all foliage and fruit clusters. Use shields between plots to prevent spray drift.
- **Record Keeping:** Document all application details, including date, time, weather conditions, spray volume, and any deviations from the protocol.

1.4. Data Collection and Analysis:

- **Disease Assessment:** Evaluate the incidence and severity of powdery mildew on leaves and bunches at regular intervals (e.g., 7 days after each application) using a standardized rating scale (e.g., 0-5 scale, where 0 = no disease and 5 = >50% of tissue affected).
- **Phytotoxicity:** Visually assess vines for any signs of phytotoxicity (e.g., leaf burn, stunting) after each application.
- **Statistical Analysis:** Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD to determine significant differences between treatments.

Protocol for Penconazole Residue Analysis in Grapes

This protocol describes the methodology for determining the dissipation and final residue levels of **penconazole** in grape berries.

2.1. Field Application:

- Apply **penconazole** to grapevines at the desired rate and timing as described in the efficacy protocol.
- Include an untreated control plot.

2.2. Sample Collection:

- Collect grape berry samples from each replicate plot at predetermined intervals after the final application (e.g., 0, 1, 3, 5, 7, 10, and 14 days).
- Collect a representative sample from each plot (e.g., 1 kg of berries) from various parts of the vines.
- Place samples in labeled bags and transport them to the laboratory in a cooler. Store frozen at -20°C until analysis.

2.3. Sample Preparation and Extraction (QuEChERS Method):

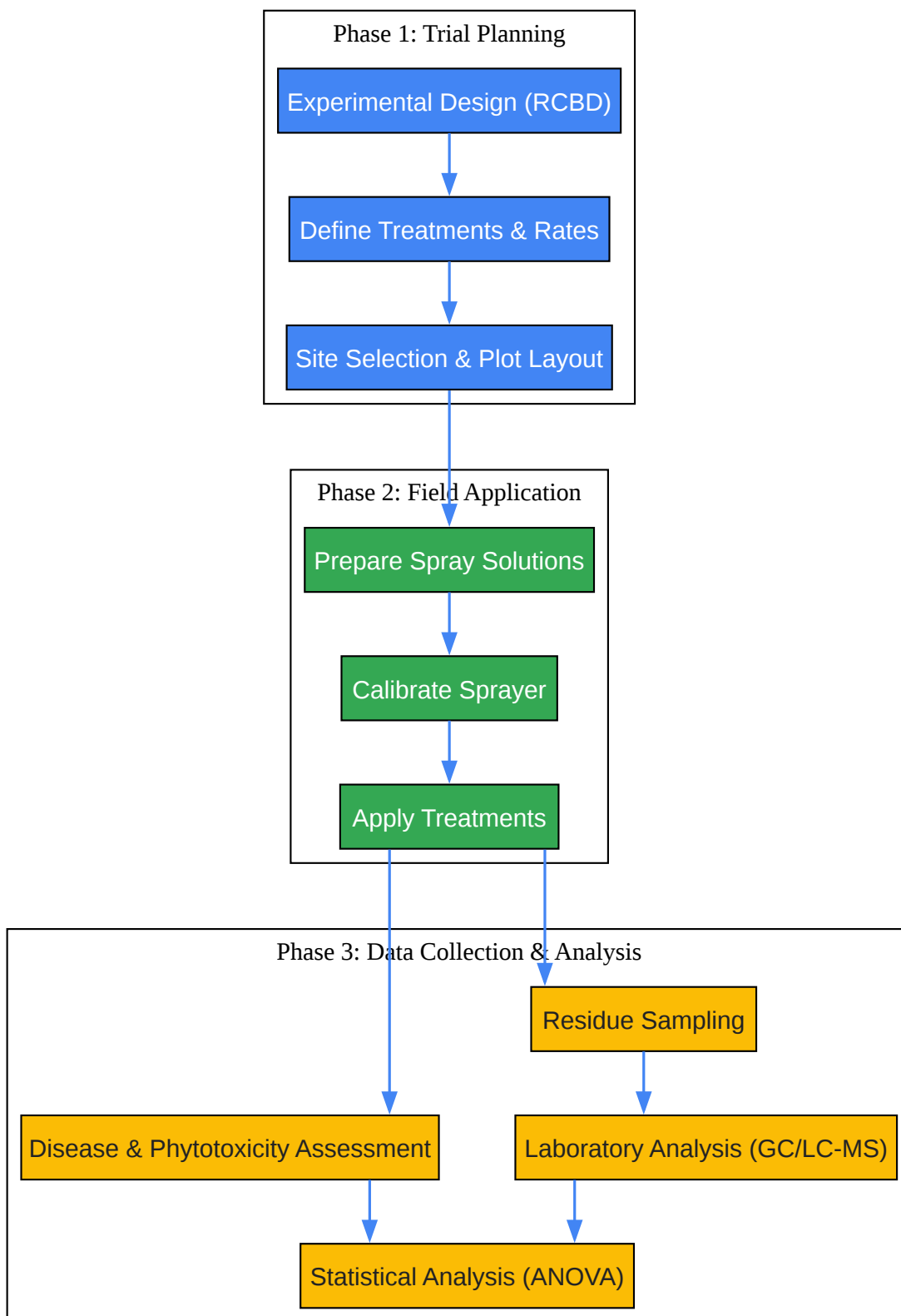
- Homogenize the grape samples.

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Add a salt mixture (e.g., magnesium sulfate, sodium chloride) and shake for 1 minute.
- Centrifuge the sample.
- Take an aliquot of the supernatant (acetonitrile layer) for cleanup.
- Perform dispersive solid-phase extraction (d-SPE) cleanup by adding a sorbent (e.g., PSA, C18) to the aliquot and centrifuging.
- Filter the final extract into a vial for analysis.

2.4. Analytical Method:

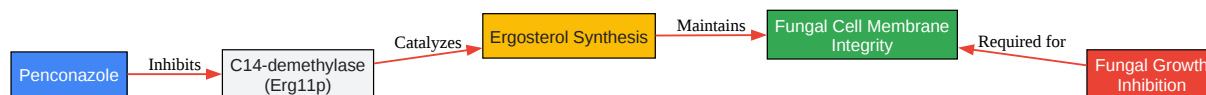
- Instrumentation: Gas Chromatography (GC) with an Electron Capture Detector (ECD) or Mass Spectrometry (MS) detector, or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- Quantification: Quantify **penconazole** residues by comparing the peak areas of the samples to a calibration curve prepared from certified reference standards.
- Data Analysis: Calculate the concentration of **penconazole** in mg/kg for each sample. Determine the dissipation kinetics and half-life (T_{1/2}) of **penconazole** on grapes.

Visualizations



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Figure 1. Experimental workflow for **penconazole** trials in viticulture.



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Figure 2. **Penconazole's** mode of action on fungal ergosterol synthesis.

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